

# Application Notes and Protocols for Commercially Available 2',3'-cGAMP ELISA Kits

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## Compound of Interest

Compound Name: 2',3'-cGAMP

Cat. No.: B593676

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These application notes provide a detailed overview and experimental protocols for the quantification of 2',3'-cyclic guanosine monophosphate-adenosine monophosphate (**2',3'-cGAMP**) using commercially available Enzyme-Linked Immunosorbent Assay (ELISA) kits. **2',3'-cGAMP** is a critical second messenger in the cGAS-STING pathway, which plays a pivotal role in innate immunity by detecting cytosolic DNA. The ability to accurately measure **2',3'-cGAMP** levels is essential for studying infectious diseases, autoimmune disorders, and cancer immunotherapy.

## Introduction

The cyclic GMP-AMP synthase (cGAS)-stimulator of interferon genes (STING) signaling pathway is a key component of the innate immune system responsible for detecting cytosolic double-stranded DNA (dsDNA), a danger signal associated with viral infections and cellular damage. Upon binding to dsDNA, cGAS synthesizes **2',3'-cGAMP**, which then binds to and activates STING. This activation leads to a signaling cascade culminating in the production of type I interferons and other inflammatory cytokines. Given its central role, the quantification of **2',3'-cGAMP** is a direct measure of cGAS activity and the initiation of the STING pathway.

Commercially available ELISA kits offer a sensitive and specific method for measuring **2',3'-cGAMP** in a variety of biological samples, including cell lysates, tissue homogenates, plasma, and serum.<sup>[1][2][3]</sup> These kits are typically competitive ELISAs, where **2',3'-cGAMP** in the sample competes with a labeled **2',3'-cGAMP** conjugate for binding to a limited number of

specific antibodies. The resulting signal is inversely proportional to the amount of **2',3'-cGAMP** in the sample.<sup>[4][5]</sup>

## Commercially Available 2',3'-cGAMP ELISA Kits: A Comparative Overview

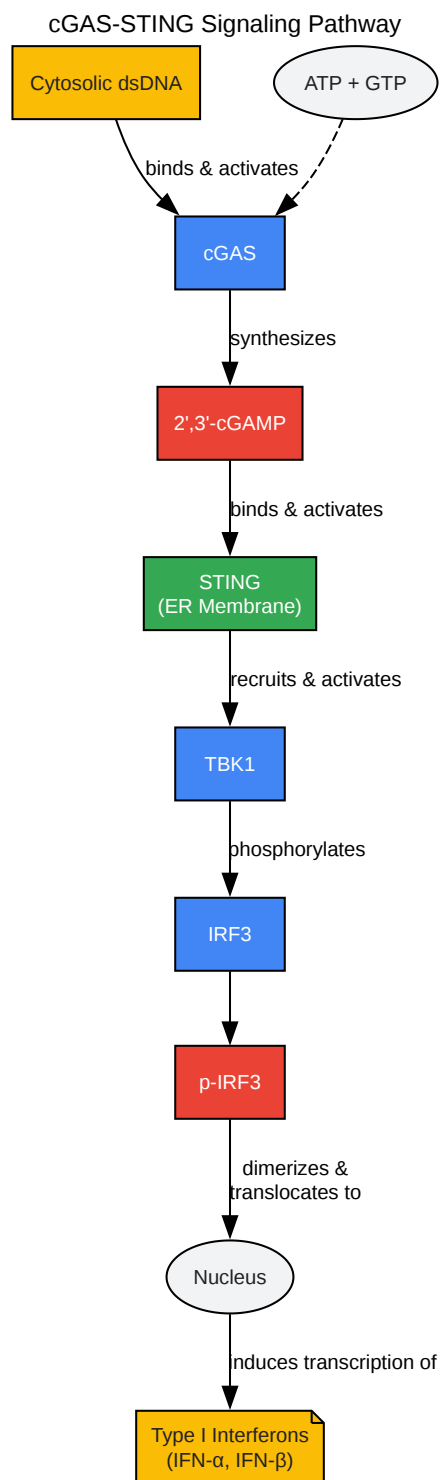
Several manufacturers offer **2',3'-cGAMP** ELISA kits with varying specifications. The choice of kit may depend on the specific research application, required sensitivity, and sample type.

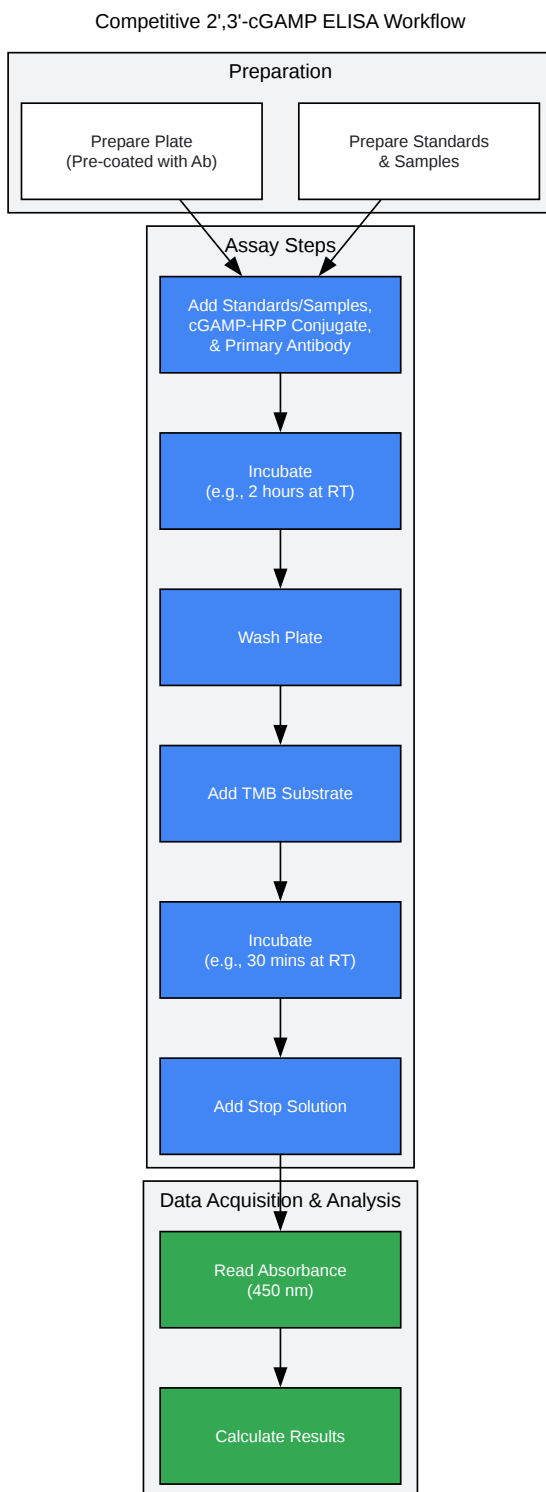
Below is a summary of the key quantitative data for some of the available kits.

Manufacturer	Kit Name	Assay Type	Sensitivity	Assay Range	Sample Types	Assay Duration
Cayman Chemical	2',3'-cGAMP ELISA Kit	Competitive	9.6 pg/mL (LLOD)	6.1 pg/mL - 100 ng/mL	Cell lysates, plasma, serum, tissue samples	2 hours or overnight
Arbor Assays	DetectX® 2',3'-cGAMP ELISA Kit	Competitive	0.048 pmol/mL	0.08 - 20 pmol/mL	Cell lysates, tissue extracts, tissue culture media, EDTA plasma	2.5 hours
Invitrogen (Thermo Fisher)	2'3'- Cyclic GAMP ELISA Kit	Competitive	0.048 pmol/mL	0.08 - 20 pmol/mL	Cell Lysate, Tissue Homogenate, Supernatant	2.5 hours

## Signaling Pathway

The following diagram illustrates the cGAS-STING signaling pathway, highlighting the central role of **2',3'-cGAMP**.





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## References

- 1. caymanchem.com [caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. arborassays.com [arborassays.com]
- 4. 2'3'- Cyclic GAMP ELISA Kit (EIAGAMP) - Invitrogen [thermofisher.com]
- 5. benchchem.com [benchchem.com]
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